

Application Note: High-Resolution Mass Spectrometry for the Identification of Desethylene Ciprofloxacin

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Compound of Interest

Compound Name: *Desethylene ciprofloxacin*

CAS No.: 103222-12-4

Cat. No.: B035067

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Introduction

Ciprofloxacin is a broad-spectrum fluoroquinolone antibiotic widely used in human and veterinary medicine. Its metabolism in the body leads to the formation of several metabolites, with **desethylene ciprofloxacin** being one of the major products. Accurate identification and monitoring of **desethylene ciprofloxacin** are crucial for pharmacokinetic studies, drug metabolism research, and ensuring drug safety and efficacy. High-resolution mass spectrometry (HRMS) coupled with liquid chromatography (LC) offers unparalleled specificity and sensitivity for the definitive identification of such metabolites in complex biological matrices. This application note provides a detailed protocol for the identification of **desethylene ciprofloxacin** using LC-HRMS.

Principle

This method utilizes the high resolving power and mass accuracy of HRMS to identify **desethylene ciprofloxacin** based on its precise molecular mass and characteristic fragmentation pattern. After chromatographic separation from the parent drug and other

metabolites, the compound is ionized, and its protonated molecule ($[M+H]^+$) is subjected to tandem mass spectrometry (MS/MS). The resulting high-resolution product ion spectrum provides a unique fingerprint for confident identification.

Experimental Protocols

Sample Preparation

The following protocols are suitable for the extraction of **desethylene ciprofloxacin** from biological matrices such as plasma and urine.

Protocol 1: Protein Precipitation for Plasma Samples

This protocol is a common and effective method for removing proteins from plasma samples prior to LC-HRMS analysis.

- To a 1.5 mL microcentrifuge tube, add 200 μ L of plasma sample.
- Add 600 μ L of ice-cold acetonitrile to precipitate the plasma proteins.
- Vortex the mixture vigorously for 1 minute.
- Centrifuge the sample at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a new microcentrifuge tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 30°C.
- Reconstitute the residue in 100 μ L of the mobile phase (see LC parameters).
- Vortex for 30 seconds and transfer to an autosampler vial for analysis.

Protocol 2: Dilution for Urine Samples

For urine samples, a simple dilution is often sufficient to reduce matrix effects.

- Thaw frozen urine samples to room temperature and vortex to ensure homogeneity.
- Centrifuge the urine sample at 4,000 rpm for 5 minutes to pellet any particulate matter.

- Dilute 100 µL of the supernatant with 900 µL of the initial mobile phase.
- Vortex the diluted sample for 30 seconds.
- Transfer the sample to an autosampler vial for LC-HRMS analysis.

Liquid Chromatography (LC) Parameters

The following LC conditions are recommended for the separation of **desethylene ciprofloxacin** from ciprofloxacin and other metabolites.

Parameter	Value
Column	C18 reverse-phase column (e.g., 100 x 2.1 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	5% B to 95% B over 10 minutes, hold for 2 minutes, return to initial conditions and equilibrate for 3 minutes
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	5 µL

High-Resolution Mass Spectrometry (HRMS) Parameters

The following HRMS parameters are suggested for a Q-TOF or Orbitrap mass spectrometer.

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5 kV
Source Temperature	120°C
Desolvation Temperature	350°C
Gas Flow (N ₂)	Desolvation: 800 L/hr, Cone: 50 L/hr
Scan Mode	Full MS and Targeted MS/MS (Product Ion Scan)
Mass Range (Full MS)	m/z 100-500
Resolution	> 30,000 FWHM
Collision Gas	Argon
Collision Energy	Ramped (e.g., 15-40 eV)

Data Presentation

High-Resolution Mass Data for Desethylene Ciprofloxacin

Confident identification of **desethylene ciprofloxacin** is achieved by comparing the experimentally measured accurate masses of the precursor and product ions with their theoretical values.

Analyte	Chemical Formula	Theoretical [M+H] ⁺ (m/z)	Measured [M+H] ⁺ (m/z)	Mass Error (ppm)
Desethylene Ciprofloxacin	C ₁₅ H ₁₇ FN ₃ O ₃	306.1254	306.1251	< 1.0

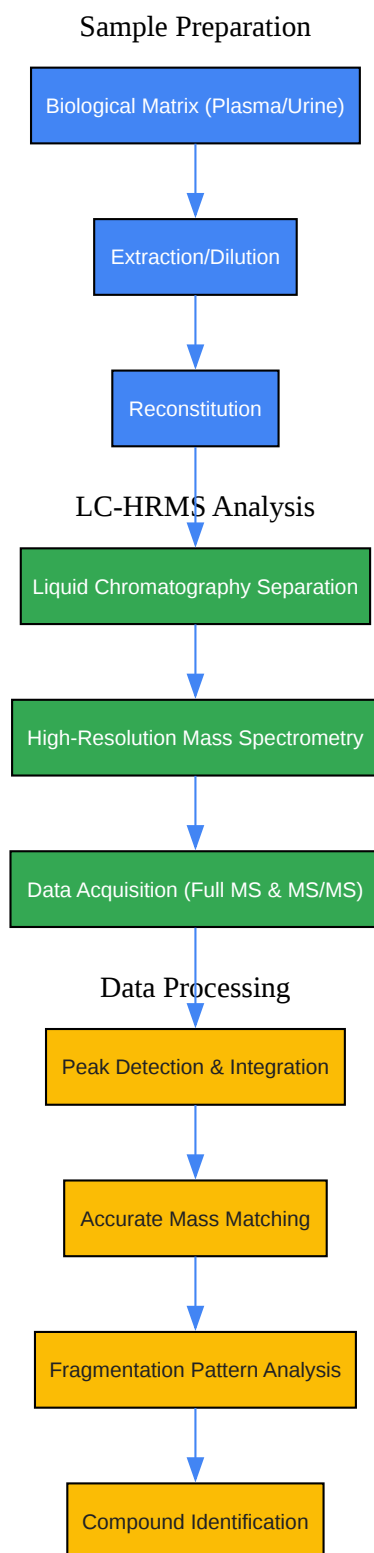
High-Resolution Product Ion Data for Desethylene Ciprofloxacin

The fragmentation of the protonated **desethyleneciprofloxacin** molecule ($[M+H]^+$ at m/z 306.1254) yields several characteristic product ions. The accurate mass measurement of these fragments provides a high degree of confidence in the identification.

Proposed Fragment	Chemical Formula	Theoretical m/z	Measured m/z	Mass Error (ppm)
$[M+H - H_2O]^+$	$C_{15}H_{15}FN_3O_2$	288.1148	288.1145	< 1.0
$[M+H - CO_2]^+$	$C_{14}H_{17}FN_3O$	262.1356	262.1353	< 1.1
$[M+H - H_2O - CO]^+$	$C_{14}H_{15}FN_3O$	260.1200	260.1197	< 1.2
$[M+H - C_2H_4N]^+$	$C_{13}H_{13}FN_2O_3$	264.0937	264.0934	< 1.1

Visualizations

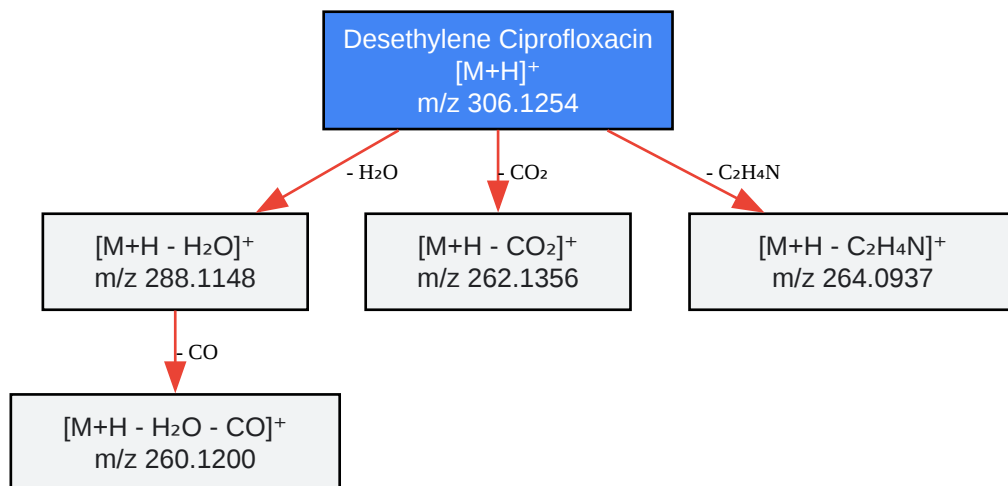
Experimental Workflow



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Caption: General experimental workflow for identifying **Desethylene Ciprofloxacin**.

Proposed Fragmentation Pathway of Desethyleneciprofloxacin



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Caption: Proposed fragmentation of **Desethyleneciprofloxacin** in positive ESI.

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